

6-Undecanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Undecanol

Cat. No.: B1345097

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **6-Undecanol** (CAS No. 23708-56-7), a secondary fatty alcohol. The following sections detail the physical and chemical properties, toxicological data, fire and explosion hazards, and recommended procedures for safe handling, storage, and emergency response. This document is intended for use by professionals in research and development environments.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **6-Undecanol** is presented in Table 1. It is important to note that some reported values, such as flash point, may vary across different sources.

Table 1: Physical and Chemical Properties of **6-Undecanol**

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄ O	[1],[2]
Molecular Weight	172.31 g/mol	[1],[2]
Appearance	White or colorless to light yellow powder, lump, or clear liquid	ChemicalBook
Melting Point	24 to 26 °C	[3]
Boiling Point	227 to 229 °C @ 760 mmHg	[3]
Flash Point	94.00 °C (201.00 °F) (Tag Closed Cup, est.)	[3]
Vapor Pressure	0.013 mmHg @ 25 °C (est.)	[3]
Water Solubility	49.73 mg/L @ 25 °C (est.)	[3]
logP (Octanol/Water Partition Coefficient)	3.508 - 4.249 (est.)	[4],[3]
Density	0.831 g/cm ³	[5]

Toxicological Information

The toxicological properties of **6-Undecanol** have not been fully investigated.[5] Much of the available data is based on the general class of fatty alcohols or on isomers such as 1-Undecanol. It is generally considered to be an irritant to the skin, eyes, and respiratory tract.[6]

Table 2: Toxicological Data

Endpoint	Result	Species	Method	Source(s)
Acute Oral Toxicity	Not determined for 6-Undecanol. For 1-Undecanol: LD50 = 3 g/kg	Rat	OECD Guideline 401 (or similar)	[5]
Acute Dermal Toxicity	Not determined for 6-Undecanol. For 1-Undecanol: LD50 > 5 g/kg	Rabbit	OECD Guideline 402 (or similar)	[5]
Acute Inhalation Toxicity	Not determined for 6-Undecanol. For 1-Undecanol: LC50 > 700 mg/m ³ (6 h)	Rat	OECD Guideline 403 (or similar)	[5]
Skin Corrosion/Irritation	Expected to be a skin irritant.	Not Specified	Not Specified	[6]
Serious Eye Damage/Irritation	Expected to cause eye irritation.	Not Specified	Not Specified	[6]
Respiratory or Skin Sensitization	No data available.	Not Specified	Not Specified	
Germ Cell Mutagenicity	No data available.	Not Specified	Not Specified	
Carcinogenicity	No data available.	Not Specified	Not Specified	
Reproductive Toxicity	No data available.	Not Specified	Not Specified	
STOT-Single Exposure	May cause respiratory irritation.	Not Specified	Not Specified	[6]

STOT-Repeated Exposure	No data available.	Not Specified	Not Specified
Aspiration Hazard	No data available.	Not Specified	Not Specified

Note on Signaling Pathways: As of the date of this document, no specific studies on the signaling pathways involved in the toxicological effects of **6-Undecanol** were identified in the public domain. The irritant effects are likely due to the surfactant properties of the alcohol disrupting cell membranes, a general mechanism for fatty alcohols.

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard data presented are often not fully disclosed in safety data sheets. However, standardized methods, such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International, are typically employed.

Flash Point Determination

The flash point is commonly determined using either a closed-cup or open-cup apparatus.^[7] Methods like the Pensky-Martens Closed Cup (ASTM D93) or Setaflash Closed-Cup (ASTM D3278) are standard.^[8] These involve heating the substance at a controlled rate and introducing an ignition source at intervals to determine the lowest temperature at which the vapors ignite.^[8]

Acute Toxicity Testing

The LD50 (median lethal dose) and LC50 (median lethal concentration) values are determined through acute toxicity studies. The OECD provides several guidelines for these tests to minimize the number of animals used while ensuring scientific validity. These include:

- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This method uses a stepwise procedure with a small number of animals per step to classify a substance's toxicity.^[9]

- OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure: This method is also designed to reduce animal usage and provides a point estimate of the LD50.[\[10\]](#)

These protocols involve administering the substance to animals (commonly rats or mice) at various dose levels and observing them for a set period for signs of toxicity and mortality.[\[9\]](#)[\[10\]](#)

Fire and Explosion Hazards

6-Undecanol is a combustible liquid and is classified as a flammable solid by some sources.[\[1\]](#) Vapors may form explosive mixtures with air.

Table 3: Fire and Explosion Hazard Data

Hazard	Data	Source(s)
GHS Classification	Flammable Solid, Category 2 (as per some sources)	[1]
Signal Word	Warning	[1]
Hazard Statement	H228: Flammable solid	[1]
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, alcohol-resistant foam.	[5]
Unsuitable Extinguishing Media	No information available.	[5]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[5]

Handling and Storage

Handling

- Wear appropriate personal protective equipment (PPE) as detailed in Section 6.0.
- Ensure adequate ventilation in the handling area.

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Take precautionary measures against static discharge.
- Wash hands thoroughly after handling.

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong acids and oxidizing agents.[5]

Exposure Controls and Personal Protective Equipment

Engineering Controls

- Use in a well-ventilated area. Local exhaust ventilation is recommended.
- Ensure that eyewash stations and safety showers are close to the workstation location.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[5]
- Respiratory Protection: If ventilation is inadequate or if vapors/mists are generated, use a NIOSH/MSHA-approved respirator.[5]

First-Aid Measures

Inhalation

- Move the person to fresh air.
- If breathing is difficult, give oxygen.
- If not breathing, give artificial respiration.
- Seek medical attention if symptoms persist.[5]

Skin Contact

- Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[5]
- Seek medical attention if skin irritation persists.[5]

Eye Contact

- Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5]
- Remove contact lenses, if present and easy to do. Continue rinsing.
- Get medical attention.[5]

Ingestion

- Do NOT induce vomiting.
- Rinse mouth with water.
- Never give anything by mouth to an unconscious person.
- Call a physician or poison control center immediately.

Accidental Release Measures

- Ensure adequate ventilation.
- Remove all sources of ignition.

- Wear appropriate personal protective equipment.
- Absorb the spill with inert material (e.g., sand, earth, vermiculite).
- Collect the absorbed material in a suitable, closed container for disposal.
- Prevent the spill from entering drains or waterways.

Ecotoxicological Information

6-Undecanol is expected to be toxic to aquatic life with long-lasting effects.[5] Specific ecotoxicity data for **6-Undecanol** is limited, but long-chain alcohols as a category are known to have aquatic toxicity.[11]

Visualizations

Laboratory Safety Workflow for Handling 6-Undecanol

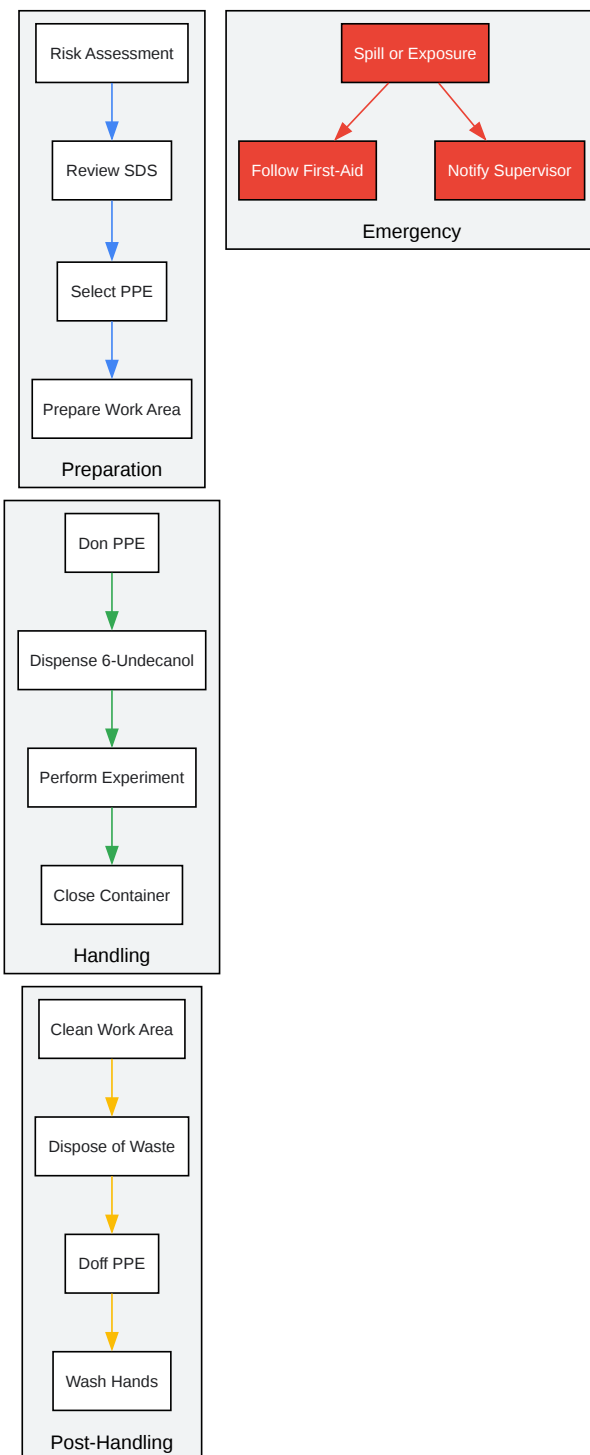


Figure 1: General Laboratory Workflow for Handling 6-Undecanol

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Figure 1: General Laboratory Workflow for Handling **6-Undecanol**

First-Aid Decision Process for 6-Undecanol Exposure

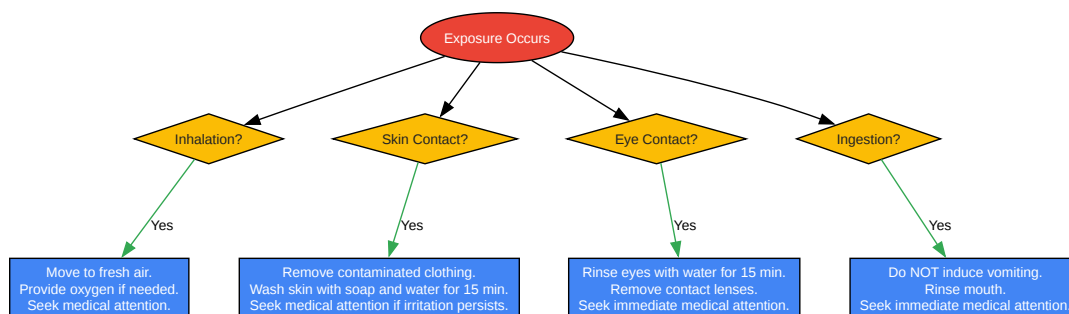


Figure 2: First-Aid Decision Process for 6-Undecanol Exposure

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Figure 2: First-Aid Decision Process for **6-Undecanol** Exposure

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References

- 1. 6-Undecanol | C₁₁H₂₄O | CID 32045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-Undecanol [webbook.nist.gov]
- 3. 6-undecanol, 23708-56-7 [thegoodscentscompany.com]

- 4. 6-Undecanol (CAS 23708-56-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 5. fishersci.com [fishersci.com]
- 6. Undecanol - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. icheme.org [icheme.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. chemview.epa.gov [chemview.epa.gov]
- To cite this document: BenchChem. [6-Undecanol: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345097#6-undecanol-safety-and-handling-precautions]

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